Technical Guide: Solubility Profile of (1R)-1-(2-Nitrophenyl)ethanol[1][2]

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Compound of Interest

Compound Name:	*(1R)-1-(2-Nitrophenyl)ethanol*
CAS No.:	*108530-03-6*
Cat. No.:	*B017541*

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Executive Summary

(1R)-1-(2-Nitrophenyl)ethanol (CAS: 121213-94-7 for (R)-isomer; 3205-25-2 for racemate) presents a unique solubility challenge due to its low melting point (~40–41°C) and amphiphilic structure.[1][2] While chemically stable, its physical state fluctuates between a viscous supercooled liquid and a crystalline solid depending on purity and ambient temperature.

This guide provides a definitive operational framework for solvent selection across three critical phases: Biocatalytic Synthesis, Extraction/Purification, and Analytical Chromatography.

Physicochemical Profile

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Property	Data	Operational Implication
Molecular Formula	$C_8H_9NO_3$	Amphiphilic character (Polar Nitro/Hydroxyl + Aromatic ring).[1][2][3][4][5][6]
Molecular Weight	167.16 g/mol	Moderate volatility; amenable to GC and HPLC.[2]
Melting Point	40–41°C	Critical: Often exists as a supercooled oil.[2] Solubility at RT is often "miscibility."[2]
LogP (Predicted)	~1.5	Lipophilic enough for organic extraction; hydrophilic enough for aqueous co-solvent systems.[1][2]
pKa	~13.8 (Alkoxide)	Stable in neutral/acidic media; deprotonates in strong base.[1][2]

Solvent Compatibility & Solubility Data

Class I: Polar Protic Solvents (High Solubility)

Primary use: Reaction media for hydride reductions and biocatalysis.[1]

- Methanol (MeOH) / Ethanol (EtOH): Completely miscible.[1][2]
  - Mechanism:[4][6][7][8][9] Strong hydrogen bonding with the hydroxyl group and dipole interaction with the nitro group.[2]
  - Application: Preferred solvents for $NaBH_4$ reduction of 2-nitroacetophenone.[1][2]
- Isopropanol (IPA): High solubility.[1][2]
  - Application: Standard modifier in chiral HPLC (see Section 4).[1][2]

Class II: Polar Aprotic Solvents (High Solubility)

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Primary use: Nucleophilic substitution reactions and enzymatic co-solvents.[1]

- DMSO / DMF: Highly soluble (>500 mg/mL).[1][2]
  - Application: Used as co-solvents (5–10% v/v) in aqueous biocatalytic reductions to enhance substrate availability without denaturing enzymes.[1][2]
- Ethyl Acetate (EtOAc): Excellent solubility.[1][2]
  - Application: The Gold Standard extraction solvent.[2] High partition coefficient allows efficient recovery from aqueous reaction mixtures.[2]

Class III: Chlorinated & Ether Solvents (High Solubility)

Primary use: Chemical synthesis and work-up.[1][2]

- Dichloromethane (DCM): Highly soluble.[1][2]
  - Warning: Avoid if possible due to environmental regulations, but excellent for dissolving the oily residue during work-up.[1]
- THF / 1,4-Dioxane: Miscible.[1][2]
  - Application: Common co-solvents in borohydride reductions.[2]

Class IV: Non-Polar Solvents (Low to Moderate Solubility)

Primary use: Crystallization anti-solvents and chromatographic mobile phases.[1]

- Hexane / Heptane: Low solubility (cold), Moderate (hot).[1]
  - Mechanism:[4][6][7][8][9] The polar nitro and hydroxyl groups resist solvation by aliphatic chains.[2]
  - Application: Used as the "Anti-solvent" to force crystallization or as the non-polar component in Normal Phase HPLC.[2]

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Operational Protocols

Protocol A: Solvent Selection for Crystallization

Because the melting point is near ambient temperature, crystallization is difficult. A Binary Solvent System is required to induce precipitation rather than "oiling out."[2]

- Dissolution: Dissolve crude **(1R)-1-(2-Nitrophenyl)ethanol** in a minimum volume of warm Ethyl Acetate (35°C).
- Anti-solvent Addition: Slowly add Hexane dropwise until persistent cloudiness appears (Cloud Point).[1][2]
- Seeding: If available, add a seed crystal of pure (1R)-isomer.[1][2]
- Cooling: Cool slowly to 4°C. Do not freeze rapidly, or the oil will solidify as an amorphous glass.
- Recovery: Filter the resulting needles/prisms and wash with cold 90:10 Hexane:EtOAc.[2]

Protocol B: Biocatalytic Reaction System (Biphasic)

For enzymatic reduction (e.g., using Candida species or ketoreductases), the substrate concentration is limited by aqueous solubility.[1]

- Aqueous Phase: Phosphate Buffer (pH 7.0).[1][2]
- Organic Co-solvent: 5% DMSO (increases substrate load).[1][2]
- Organic Overlay (Optional): MTBE or Heptane.[1][2]
  - Function: Acts as a reservoir for the substrate (2-nitroacetophenone) and a sink for the product ((1R)-alcohol), reducing product inhibition on the enzyme.[1][2]

Analytical Chromatography (Chiral Resolution)

To determine enantiomeric excess (ee%), specific solvent systems are required for Chiral HPLC.[1]

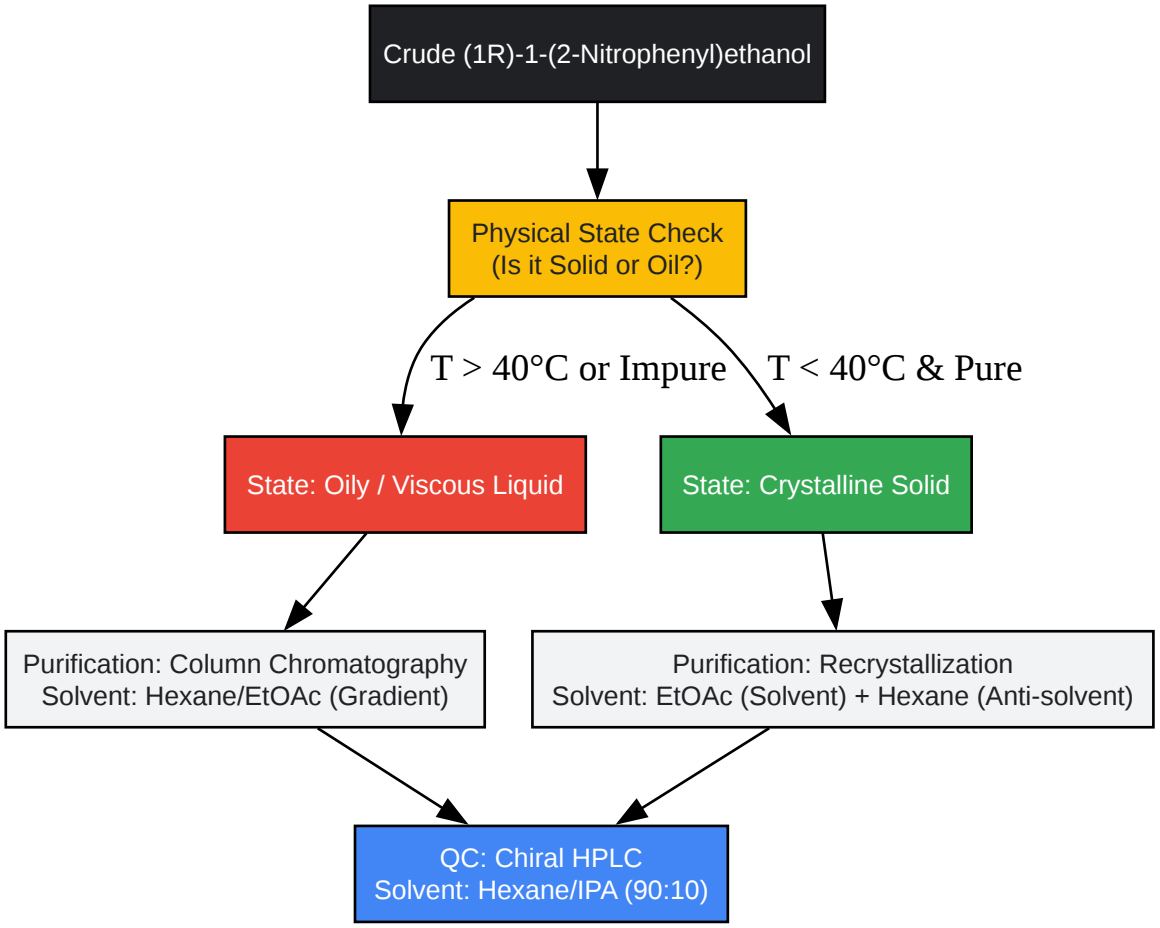
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- Column: Chiralcel OD-H (or equivalent polysaccharide-based column).[1][2]
- Mobile Phase: n-Hexane : Isopropanol (90 : 10).[1][2][6]
- Flow Rate: 0.5 – 1.0 mL/min.[2]
- Detection: UV @ 254 nm (Strong absorption by nitro-aromatic moiety).[1][2]
- Elution Order: The (S)-enantiomer typically elutes before the (R)-enantiomer in this system (verify with standards).

Visualized Workflows

Figure 1: Solubility-Driven Process Flow

This diagram illustrates the decision logic for solvent selection from synthesis to purification.[1][2]



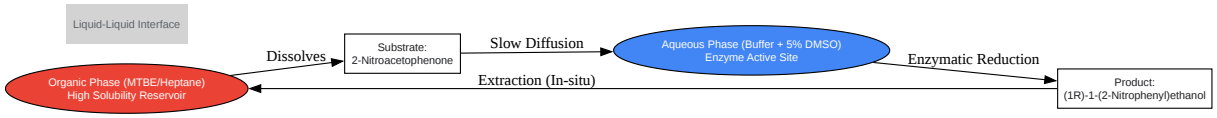
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Caption: Decision tree for purification based on the physical state of the compound, dictated by its low melting point.

Figure 2: Biocatalytic Biphasic System

Mechanistic view of solubility in an enzymatic reduction context.



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Caption: Biphasic solvent system design to overcome low aqueous solubility during enzymatic synthesis.

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